Application Note: Strategic Utilization of 7-Nitro-2-hydrazinobenzothiazole in Heterocyclic Synthesis

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Compound of Interest

Compound Name:	*2(3H)-Benzothiazolone,7-nitro-,hydrazone(9CI)*
Cat. No.:	*B13810152*

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Abstract & Chemical Profile

The compound 2(3H)-Benzothiazolone, 7-nitro-, hydrazone (Tautomer: 7-nitro-2-hydrazinobenzothiazole) represents a specialized, electron-deficient scaffold within the benzothiazole family. Unlike its widely utilized 6-nitro isomer, the 7-nitro variant offers a unique steric and electronic profile due to the nitro group's proximity to the sulfur atom (position 1) and the bridgehead carbon. This intermediate is critical for developing Structure-Activity Relationship (SAR) libraries, particularly in the synthesis of fused tricyclic systems like [1,2,4]triazolo[3,4-b]benzothiazoles, which exhibit potent antimicrobial, anti-inflammatory, and anticancer properties.

Chemical Identity

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Property	Specification
IUPAC Name	(7-nitro-1,3-benzothiazol-2-yl)hydrazine
CAS Number	80945-81-9
Molecular Formula	C H N O S
Molecular Weight	210.21 g/mol
Appearance	Yellow to orange crystalline powder
Solubility	Soluble in DMSO, DMF; sparingly soluble in Ethanol; insoluble in Water
Key Reactivity	Nucleophilic hydrazine group; Electrophilic C-2 position; Nitro-group reduction potential

Synthesis & Tautomerism

Understanding the tautomeric equilibrium is vital for reaction planning. In solution, the compound exists in equilibrium between the hydrazone form (favored in polar protic solvents) and the hydrazine form (reactive nucleophile).

Reaction Pathway Diagram

The following workflow illustrates the synthesis of the intermediate from commercially available precursors and its downstream cyclization.

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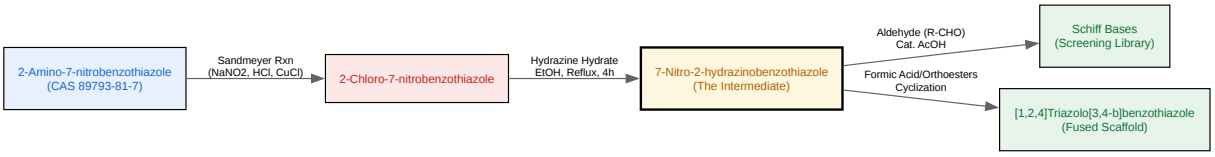

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Figure 1: Synthetic workflow from precursor to functionalized heterocycles.

Experimental Protocols

Protocol A: Synthesis of 7-Nitro-2-hydrazinobenzothiazole

Objective: To synthesize the title intermediate from 2-chloro-7-nitrobenzothiazole. Note: If starting from 2-amino-7-nitrobenzothiazole, perform a standard Sandmeyer reaction (NaNO

/HCl then CuCl) to obtain the 2-chloro derivative first.

Reagents:

- 2-Chloro-7-nitrobenzothiazole (1.0 eq)
- Hydrazine Hydrate (80% or 99%, 5.0 eq)
- Ethanol (Absolute, 10 mL/g of substrate)

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 2-chloro-7-nitrobenzothiazole (e.g., 2.15 g, 10 mmol) in Ethanol (25 mL).
  - Expert Tip: If solubility is poor, add a minimal amount of THF or dioxane.

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- Addition: Add Hydrazine Hydrate (2.5 mL, ~50 mmol) dropwise to the stirring solution at room temperature. The excess hydrazine acts as a base to neutralize HCl generated.
- Reflux: Heat the mixture to reflux (78-80°C) for 4 hours. Monitor by TLC (Mobile phase: Ethyl Acetate/Hexane 1:1). The starting material spot (high R

) should disappear, replaced by a lower R

  fluorescent spot.
- Work-up: Cool the reaction mixture to 0-5°C in an ice bath. The product typically precipitates as yellow crystals.
- Filtration: Filter the solid under vacuum. Wash the cake with cold water (2 x 10 mL) to remove hydrazine salts, followed by cold ethanol (1 x 5 mL).
- Purification: Recrystallize from Ethanol/DMF (9:1) if necessary.
- Validation: Confirm structure via IR (NH stretching at 3300-3100 cm

) and Mass Spectrometry (M+1: 211.2).

Protocol B: "The Build Phase" – Synthesis of Triazolo-Benzothiazoles

Objective: Cyclization of the hydrazone intermediate to form a fused [1,2,4]triazolo[3,4-b]benzothiazole ring system.

Reagents:

- 7-Nitro-2-hydrazinobenzothiazole (1.0 eq)
- Formic Acid (excess) OR Triethyl Orthoformate

Methodology:

- Suspend the hydrazino intermediate (1.0 g) in Formic Acid (10 mL).
- Reflux the mixture for 6-8 hours.

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- Pour the cooled reaction mixture into crushed ice/water.
- Neutralize with NH

  OH solution to precipitate the product.
- Filter, wash with water, and dry.
  - Mechanism: The terminal amino group of the hydrazine attacks the carbonyl of the acid, followed by dehydration and ring closure onto the benzothiazole nitrogen (N-3).

Strategic Applications in Drug Discovery

Schiff Base Library Generation (The "Screen" Phase)

The hydrazone moiety is an excellent nucleophile for condensing with diverse aldehydes to create a library of Schiff bases (azomethines).

- Why: This modification modulates lipophilicity (LogP) and introduces pharmacophores (e.g., hydroxyphenyl, pyridyl) to target specific binding pockets.
- Protocol: React equimolar amounts of 7-nitro-2-hydrazinobenzothiazole and an aryl aldehyde in Ethanol with catalytic Acetic Acid (2-3 drops). Reflux 2-4h.

Isomeric Comparison (6-Nitro vs. 7-Nitro)

The 7-nitro isomer is often a byproduct (approx. 5-10%) in the nitration of benzothiazoles, where the 6-nitro isomer dominates.

- Research Value: Using the 7-nitro isomer allows researchers to probe the "ortho-effect" relative to the sulfur atom. The 7-nitro group may sterically hinder metabolism at the S-position or alter the electronic density at C-2 more dramatically than the remote 6-nitro group.

Safety & Handling (MSDS Highlights)

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Hazard Class	Description	Precaution
Acute Toxicity	Hydrazine derivatives can be toxic if swallowed or inhaled.	Work in a fume hood. Wear nitrile gloves.
Explosive Potential	Nitro compounds and hydrazines are high-energy functional groups.	Avoid heating to dryness. Do not subject to shock or friction.
Skin Sensitization	Potential allergen.	Wash immediately with soap and water upon contact.

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